

# Danofloxacin mesylate molecular weight and formula

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## Compound of Interest

Compound Name: Danofloxacin Mesylate

Cat. No.: B194095

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## Danofloxacin Mesylate: Core Chemical Properties

This guide provides essential chemical information for **Danofloxacin mesylate**, focusing on its molecular formula and weight. The data is presented for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The core molecular properties of **Danofloxacin mesylate** are summarized in the table below. This data is fundamental for stoichiometric calculations, formulation development, and analytical characterization.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>24</sub> FN <sub>3</sub> O <sub>6</sub> S <sup>[1][2]</sup>
Molecular Weight	453.49 g/mol <sup>[3][4]</sup>

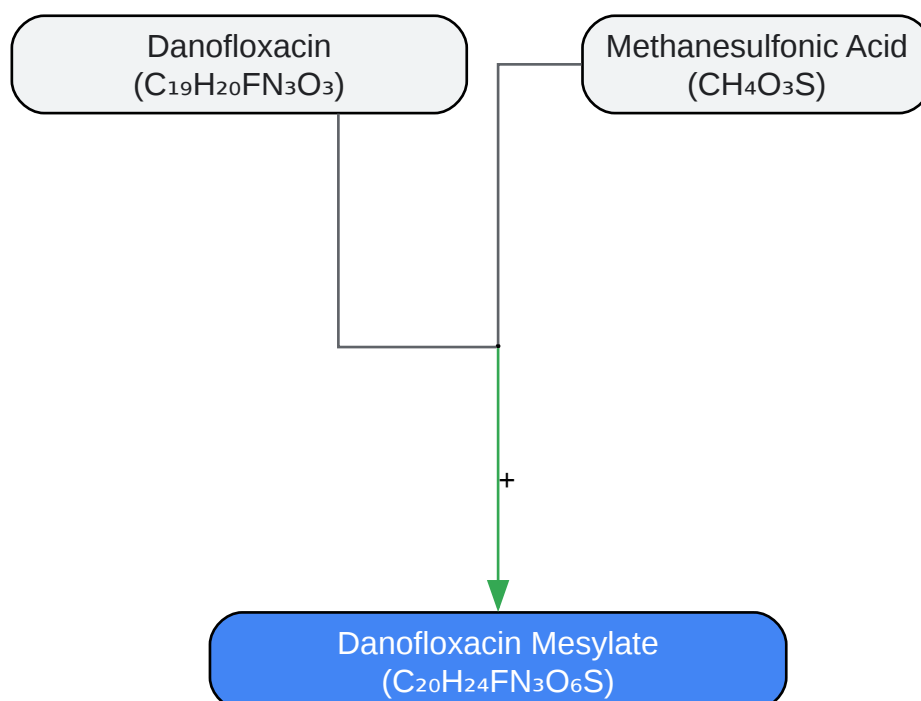
## Experimental Protocols

This section is not applicable. The molecular weight and formula are fundamental, constant properties of the chemical compound derived from its atomic composition, and are not determined through experimental protocols in the context of a typical research study. They are

established through standard chemical analysis and mass spectrometry during initial characterization.

## Visual Representation

The following diagram illustrates the logical relationship between the active pharmaceutical ingredient, Danofloxacin, and its salt form, **Danofloxacin mesylate**. The mesylate form is created by combining Danofloxacin with methanesulfonic acid.



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Formation of **Danofloxacin Mesylate** salt.

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## References

- 1. medchemexpress.com [medchemexpress.com]

- 2. scbt.com [scbt.com]
- 3. Danofloxacin [fao.org]
- 4. toku-e.com [toku-e.com]
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